

# Essential Safety and Operational Guide for Handling OTS186935

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## Compound of Interest

Compound Name: OTS186935

Cat. No.: B1682099

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **OTS186935**. The following procedural guidance is designed to ensure safe handling, effective use, and proper disposal of this potent protein methyltransferase SUV39H2 inhibitor.

## Chemical and Safety Data

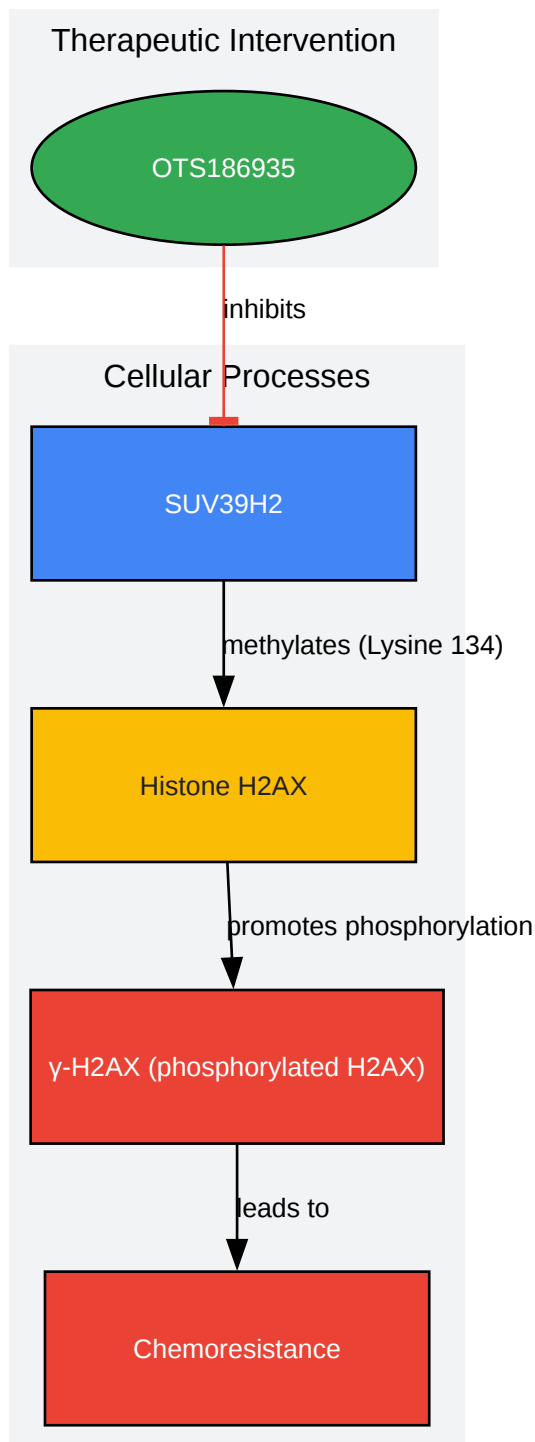
A comprehensive summary of the quantitative data for **OTS186935** hydrochloride is presented below for easy reference.

Property	Value	Source
Molecular Formula	C25H26ClN5O2	MedChemExpress SDS[1]
Molecular Weight	522.31 g/mol	MedChemExpress SDS[1]
Appearance	White / off-white powder	Biotage MSDS[2]
Odor	Odorless	Biotage MSDS[2]
IC50 (SUV39H2)	6.49 nM	MedChemExpress[3][4][5]
IC50 (A549 cell growth)	0.67 µM	MedChemExpress[3][4][6]
Storage (in solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)	MedChemExpress[1][3]

## Signaling Pathway and Mechanism of Action

**OTS186935** is a potent inhibitor of SUV39H2, a protein methyltransferase. SUV39H2 is known to methylate histone H2AX at lysine 134, which promotes the formation of phosphorylated H2AX ( $\gamma$ -H2AX).<sup>[7]</sup> This process is implicated in the chemoresistance of cancer cells. By inhibiting SUV39H2, **OTS186935** reduces global histone H3 lysine 9 tri-methylation levels and decreases the levels of  $\gamma$ -H2AX, which can sensitize cancer cells to chemotherapeutic agents like doxorubicin.<sup>[7]</sup>

## OTS186935 Signaling Pathway

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Caption: Mechanism of **OTS186935** action on the SUV39H2 pathway.

## Operational Plan: Handling and Disposal

While **OTS186935** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential.[\[1\]](#)

## Personal Protective Equipment (PPE)

Always use the following personal protective equipment when handling **OTS186935**:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. A NIOSH/MSHA approved respirator is recommended if ventilation is inadequate or if handling large quantities that may generate dust.[\[2\]](#)

## Step-by-Step Handling Procedures

### 1. Preparation and Reconstitution:

- Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)
- Perform all handling in a chemical fume hood or an area with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.[\[1\]](#)
- To prepare a stock solution, dissolve **OTS186935** in a suitable solvent such as DMSO.[\[3\]](#)
- For in vivo experiments, a suggested formulation involves preparing a stock solution in DMSO, followed by dilution with PEG300, Tween-80, and saline to create a suspended solution.[\[3\]](#)
- If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[3\]](#)

### 2. Experimental Use:

- Avoid contact with eyes, skin, and clothing.[1]
- Wash hands thoroughly after handling.
- For in vivo administration in mouse xenograft models, intravenous injection of a 5% glucose solution or 0.9% sodium chloride injection has been documented.[7] Doses of 10 mg/kg or 25 mg/kg administered daily for 14 days have shown significant tumor growth inhibition without detectable toxicity.[4][5][7]

## Spill and Disposal Plan

### 1. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- For liquid spills, absorb the solution with a non-combustible absorbent material like diatomite or universal binders.[1]
- For solid spills, carefully sweep or shovel up the material, avoiding dust generation, and place it in a sealed container for disposal.[2] A HEPA-type vacuum can be used for smaller quantities.[2]
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[1]
- Ventilate the area after cleanup is complete.[2]

### 2. Waste Disposal:

- Dispose of all waste materials, including contaminated PPE and unused chemicals, in accordance with federal, state, and local environmental regulations.[2]
- It is recommended to contact a licensed professional waste disposal service for the disposal of this material.[2]
- Do not allow the product to enter drains or water courses.[1]

## First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses if present. Seek prompt medical attention.[1][2]
- Skin Contact: Rinse the skin thoroughly with plenty of water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.[1]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen or cardiopulmonary resuscitation (CPR). Seek medical attention.[1][2]
- Ingestion: If the person is conscious, wash out their mouth with copious amounts of water. Seek medical attention.[2]

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